

In-depth Technical Guide on the Safety of Fmoc-D-Val-OH

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Compound of Interest

Compound Name: *Fmoc-D-Val-OH*

Cat. No.: *B557601*

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This technical guide provides a comprehensive overview of the safety information for **Fmoc-D-Val-OH** (N-(9-Fluorenylmethoxycarbonyl)-D-valine), intended for researchers, scientists, and professionals in drug development. The information has been compiled from various supplier safety data sheets and chemical databases.

Chemical Identification and Physical Properties

Fmoc-D-Val-OH is a derivative of the amino acid D-valine, widely used in solid-phase peptide synthesis.

Identifier	Value	Source
CAS Number	84624-17-9	[1] [2] [3]
Molecular Formula	C ₂₀ H ₂₁ NO ₄	[1] [3]
Molecular Weight	339.39 g/mol	[2] [3]

Physical Property	Value	Source
Appearance	White to light yellow solid/powder	[1][4]
Melting Point	143-144 °C	[2]
Optical Rotation	$[\alpha]_{20/D} = +17 \pm 2^\circ$ (c=1 in DMF)	[1]
Purity	≥98.0% (HPLC)	[2]
Storage Temperature	2-8°C	[2]

Hazard Identification and Classification

A definitive, consensus GHS classification for **Fmoc-D-Val-OH** is not consistently available across various supplier Safety Data Sheets (SDS). Many sources state that the toxicological properties have not been fully investigated. Some SDSs for the L-isomer, Fmoc-L-Val-OH, classify it as not hazardous, while others indicate potential for irritation. Given the structural similarity, a cautious approach to handling is recommended.

GHS Classification (Fmoc-L-Valine - for reference)	Details	Source
Hazard Statements	H315 - Causes skin irritation H319 - Causes serious eye irritation H335 - May cause respiratory irritation	[5][6]
Signal Word	Warning	[5][6]
Precautionary Statements	P261 - Avoid breathing dust/fume/gas/mist/vapors/spray P302+P352 - IF ON SKIN: Wash with plenty of soap and water P305+P351+P338 - IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[5][6]

Note: The GHS classification above is for the L-isomer and should be considered as a potential reference for the D-isomer in the absence of specific data.

Toxicological Information

Quantitative toxicological data for **Fmoc-D-Val-OH** is largely unavailable in the public domain. Most safety data sheets indicate that the toxicological properties have not been fully investigated.

Toxicological Endpoint	Data
Acute Toxicity	No data available
Skin Corrosion/Irritation	No data available
Serious Eye Damage/Irritation	No data available
Respiratory or Skin Sensitization	No data available
Germ Cell Mutagenicity	No data available
Carcinogenicity	No data available
Reproductive Toxicity	No data available
Specific Target Organ Toxicity (Single Exposure)	No data available
Specific Target Organ Toxicity (Repeated Exposure)	No data available
Aspiration Hazard	No data available

Experimental Protocols

Detailed experimental protocols for the determination of the safety data presented in this guide are not available in the source documents. Safety data sheets typically provide summaries of results without detailing the specific methodologies (e.g., OECD guidelines) used for testing.

Handling, Storage, and Personal Protective Equipment

Proper handling and storage procedures are crucial for maintaining the integrity of **Fmoc-D-Val-OH** and ensuring user safety.

Procedure	Recommendation
Handling	Avoid contact with skin and eyes. Avoid formation of dust and aerosols. Provide appropriate exhaust ventilation at places where dust is formed.
Storage	Store in a cool place. Keep container tightly closed in a dry and well-ventilated place. Recommended storage temperature is 2-8°C.[2]

Personal Protective Equipment (PPE)	Specification
Eye/Face Protection	Safety glasses with side-shields conforming to EN166 or NIOSH approved goggles.
Skin Protection	Handle with gloves. The selected protective gloves have to satisfy the specifications of EU Directive 89/686/EEC and the standard EN 374 derived from it. Wear impervious clothing.
Respiratory Protection	For nuisance exposures use type P95 (US) or type P1 (EU EN 143) particle respirator. For higher level protection use type OV/AG/P99 (US) or type ABEK-P2 (EU EN 143) respirator cartridges.

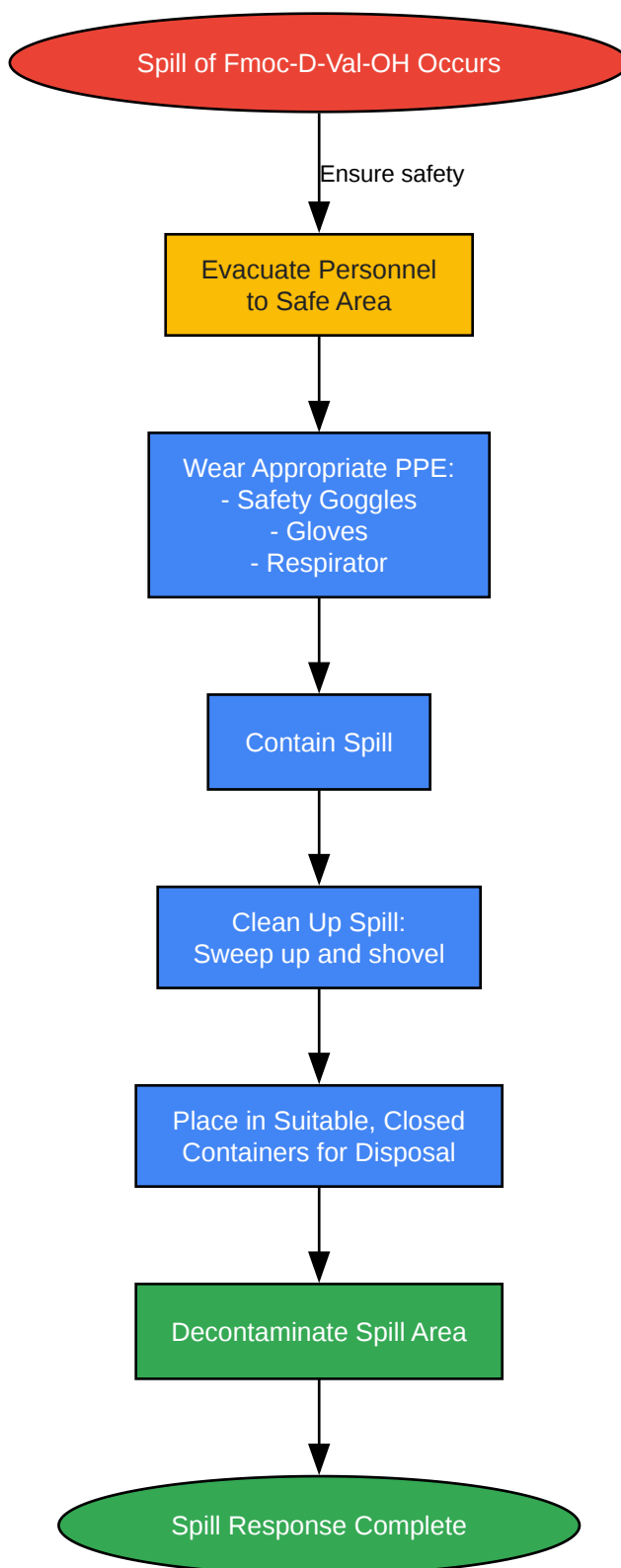
First Aid and Emergency Procedures

In the event of exposure or a spill, the following procedures should be followed.

Exposure Route	First Aid Measures
Inhalation	If breathed in, move person into fresh air. If not breathing, give artificial respiration.
Skin Contact	Wash off with soap and plenty of water.
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
Ingestion	Never give anything by mouth to an unconscious person. Rinse mouth with water.

Spill Response Workflow

The following diagram illustrates a logical workflow for handling a spill of **Fmoc-D-Val-OH** in a laboratory setting.



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Spill Response Workflow for **Fmoc-D-Val-OH**.

Stability and Reactivity

Parameter	Information
Reactivity	No data available
Chemical Stability	Stable under recommended storage conditions.
Possibility of Hazardous Reactions	No data available
Conditions to Avoid	No data available
Incompatible Materials	Strong oxidizing agents
Hazardous Decomposition Products	Under fire conditions: Carbon oxides, Nitrogen oxides (NO _x)

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